

An In-depth Technical Guide to Isodecanol for Laboratory Use

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Compound of Interest

Compound Name: *isodecanol*

Cat. No.: *B1221508*

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For Researchers, Scientists, and Drug Development Professionals

Isodecanol (CAS: 25339-17-7), a branched-chain C10 alcohol, is a versatile liquid that serves as a key intermediate, solvent, and performance-enhancing additive in numerous chemical and industrial processes.[1][2] As a mixture of isomers, typically consisting of trimethyl-1-heptanols and dimethyl-1-octanols, its unique branched structure imparts properties such as low volatility and excellent compatibility with organic materials.[2] This guide provides a comprehensive overview of **isodecanol**'s chemical properties, laboratory applications, and safety protocols, tailored for professionals in research and development.

Core Chemical and Physical Properties

Isodecanol is a colorless, slightly viscous liquid characterized by a mild alcoholic odor.[2][3] Its physical and chemical properties are critical for its application in a laboratory setting. Quantitative data for **isodecanol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₂ O	[4][5]
Molecular Weight	158.28 g/mol	[5]
Appearance	Clear, colorless liquid	[2][6]
Odor	Mild, characteristic alcohol odor	[2][3]
Density	0.838 - 0.841 g/mL at 20°C	[7][8]
Boiling Point	215 - 225°C at 760 mmHg	[6][7]
Melting Point	-60°C to 7°C (Varies with isomer mix)	[7][8]
Flash Point	87.1 - 104°C	[2][9]
Auto-ignition Temperature	~266 - 280°C	[2][10]
Vapor Pressure	~0.02 - 0.0365 mmHg at 25°C	[2][3][6]
Vapor Density	~5.5 (Air = 1)	[2][3]
Refractive Index	~1.434 - 1.440 at 20°C	[6]
Solubility	Insoluble or low solubility in water; soluble in most organic solvents like alcohol, benzene (sparingly), and chloroform (slightly).	[3][6]
logP (Octanol/Water Partition Coefficient)	~3.71 - 3.94	[2]

Laboratory and Industrial Applications & Methodologies

Isodecanol's utility spans various applications, from the synthesis of performance materials to its role in extraction and formulation processes.

1. Precursor for Plasticizer Synthesis (Diisodecyl Phthalate - DIDP)

A primary application of **isodecanol** is in the synthesis of high-molecular-weight plasticizers, most notably Diisodecyl Phthalate (DIDP). DIDP is valued for its low volatility, high thermal stability, and excellent electrical resistance, making it ideal for durable polymer applications.

Experimental Protocol: Laboratory-Scale Synthesis of DIDP

The synthesis is a two-stage esterification reaction between **isodecanol** and phthalic anhydride.^[4]

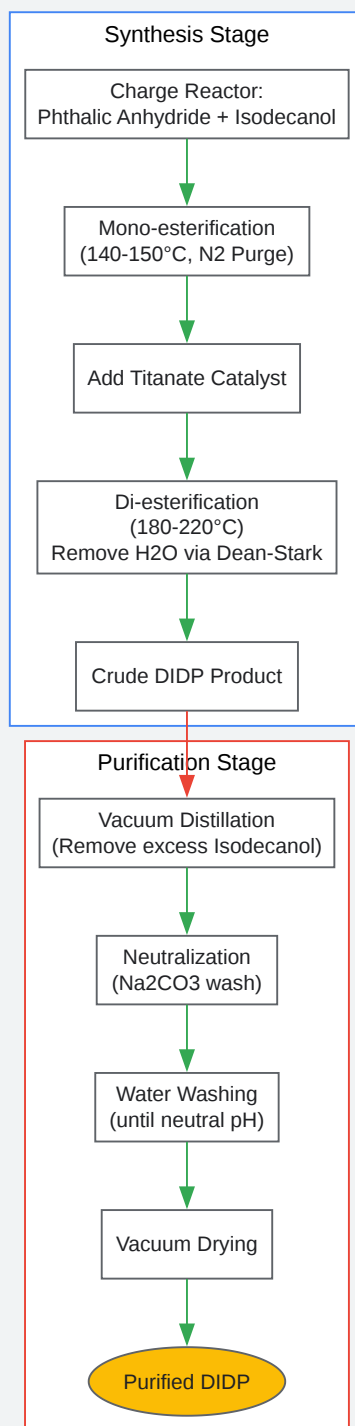
- **Materials:** Phthalic anhydride, **isodecanol** (molar ratio of **isodecanol** to phthalic anhydride typically 2.3:1 to 2.7:1), tetra-isopropyl titanate (catalyst), 5% sodium carbonate solution, deionized water.^[4]
- **Apparatus:** A reactor equipped with a mechanical stirrer, thermometer, nitrogen inlet, and a Dean-Stark trap with a condenser.

Methodology:

- **Mono-esterification:** Charge the reactor with phthalic anhydride and **isodecanol**. Purge with nitrogen and begin stirring. Heat the mixture to 140-150°C to facilitate the formation of the monoester.^{[6][11]} This initial reaction is typically rapid.^[4]
- **Di-esterification:** Add the titanate catalyst. Increase the temperature to 180-220°C. Water produced during the reaction is continuously removed via the Dean-Stark trap to drive the equilibrium towards the formation of the diester, DIDP. Monitor the reaction's progress by measuring the acid value of the mixture; the reaction is complete when the acid value drops to a predetermined low level.
- **Purification:**
 - Cool the reaction mixture and remove excess **isodecanol** via vacuum distillation.
 - Neutralize the crude product by washing with a sodium carbonate solution to remove any residual acid catalyst and unreacted phthalic anhydride.

- Wash the ester with deionized water until the aqueous phase is neutral.
- Dry the final product under vacuum to remove residual water, yielding purified DIDP.

Workflow for Diisodecyl Phthalate (DIDP) Synthesis



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A simplified workflow for the synthesis of Diisodecyl Phthalate (DIDP).

2. Component in Lubricant Formulations

Isodecanol is used both as a direct additive and as a reactant for synthesizing ester base oils in advanced lubricant formulations.[10] Its branched structure contributes to favorable viscosity stability and anti-wear properties.[10][12]

Methodology: Evaluating Anti-Wear Properties (ASTM D4172)

The four-ball wear test is a standard method to evaluate the anti-wear properties of a lubricant.

- Preparation: A lubricant blend containing **isodecanol** is prepared.
- Test Execution: Three steel balls are clamped together in a cup containing the lubricant, and a fourth ball is rotated against them under a specified load (e.g., 392 N), speed, and temperature (e.g., 75°C).[3]
- Analysis: After a set duration, the wear scars on the three stationary balls are measured. A smaller wear scar diameter indicates superior anti-wear protection.[3] **Isodecanol**-based formulations often show smaller wear scars compared to conventional mineral oils.[3]

3. Anti-Foaming Agent

In processes like textile manufacturing and lubricant formulation, foam can reduce efficiency and product quality.[7] **Isodecanol** acts as an effective anti-foaming agent by reducing surface tension and destabilizing the liquid films that create foam.[7]

Methodology: Evaluating Defoaming Efficacy (Gas Sparging Method)

- Setup: A known volume of a foaming liquid is placed in a graduated cylinder equipped with a gas sparger.[8]
- Foam Generation: Air is introduced at a constant flow rate to generate a stable foam column. The initial foam volume is recorded.[8]

- **Agent Addition:** A specific concentration of **isodecanol** is added to the liquid.
- **Measurement:** The time taken for the foam to collapse (knockdown time) is recorded. Gas flow is continued to assess the agent's ability to suppress subsequent foam formation over time (persistence).[8]

4. Solvent in Extraction Processes

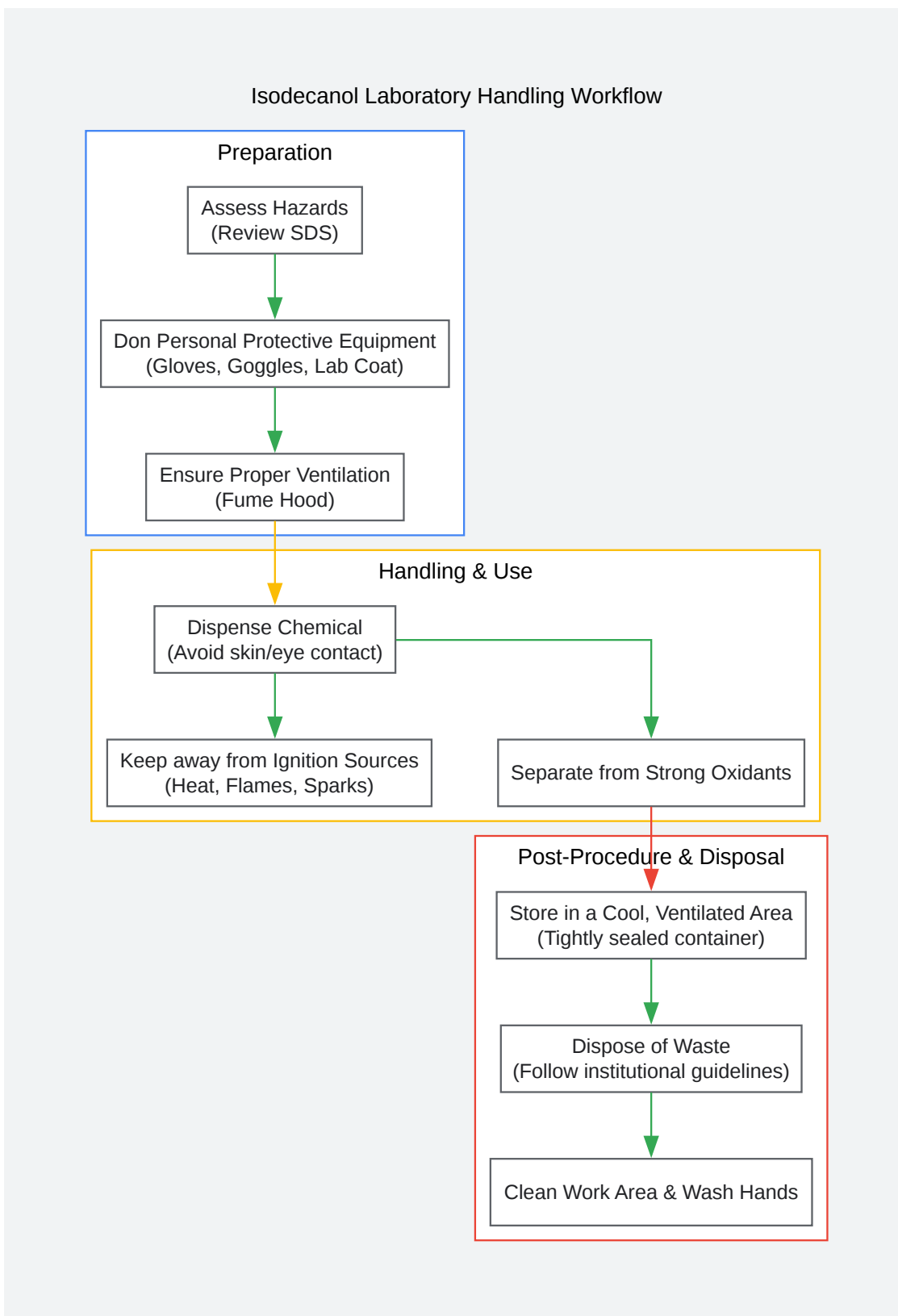
Isodecanol's chemical resistance and solvent properties make it suitable for extraction processes, such as in the production of phosphoric acid.[13] In wet-process phosphoric acid purification, organic solvents like alcohols are used to extract phosphoric acid from aqueous solutions containing impurities.[9][14]

Safety and Handling in the Laboratory

Isodecanol is a combustible liquid and can cause skin and serious eye irritation.[2][7]

Adherence to proper safety protocols is mandatory for its handling.

- **Personal Protective Equipment (PPE):** Wear protective gloves (tested to EN 374), safety goggles or a face shield, and appropriate lab clothing.[2][7]
- **Ventilation:** Handle in a well-ventilated area. Use local exhaust ventilation to control airborne mists or vapors.[10]
- **Handling:** Avoid contact with skin and eyes. Prevent fire caused by electrostatic discharge. Use non-sparking tools. Keep away from open flames, heat, and strong oxidants.[2][10]
- **Storage:** Store in a cool, well-ventilated place, separated from strong oxidants. Keep containers tightly sealed.[2]
- **Spills:** In case of a spill, collect the liquid in sealable containers. Absorb the remaining liquid with sand or an inert absorbent and dispose of it according to local regulations.[10]



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A general workflow for the safe handling of **isodecanol** in a lab setting.

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